

A Comparative Performance Analysis of 3-Ethylcyclopentane-1-thiol in Scientific Applications

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Compound of Interest

Compound Name: 3-Ethylcyclopentane-1-thiol

Cat. No.: B15266577

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In the dynamic landscape of scientific research and drug development, the selection of appropriate chemical probes and reagents is paramount to achieving reliable and reproducible results. This guide provides a comprehensive performance benchmark of **3-Ethylcyclopentane-1-thiol** in several key applications, offering a comparative analysis against structurally similar and commonly used thiol alternatives. The data presented herein is a synthesis of established chemical principles and extrapolated performance metrics, designed to provide researchers, scientists, and drug development professionals with a robust framework for selecting the optimal thiol for their specific needs.

Physical and Chemical Properties

A fundamental understanding of the physicochemical properties of a compound is essential for its effective application. The following table summarizes key properties of **3-Ethylcyclopentane-1-thiol** and its selected alternatives.

Property	3-Ethylcyclopentane-1-thiol	Cyclopentanethiol	1-Butanethiol
Molecular Formula	C7H14S[1]	C5H10S[2]	C4H10S[3][4]
Molecular Weight (g/mol)	130.25[1]	102.20	90.19
Boiling Point (°C)	Not available	130-131	98
Density (g/mL at 25°C)	Not available	0.955	0.842
Refractive Index (n _{20/D})	Not available	1.4902	1.443
Solubility in Water	Slightly soluble (predicted)	Slightly soluble	0.6 g/100 mL[5]
pKa	~11	~11	~11.5[5]

Application 1: Antioxidant Activity

Thiols are well-recognized for their antioxidant properties, primarily through their ability to donate a hydrogen atom from the sulfhydryl group to neutralize free radicals. The antioxidant capacity of **3-Ethylcyclopentane-1-thiol** is compared with other thiols using a representative photochemiluminescence (PCL) assay, which measures the inhibition of light emission from a chemiluminescent probe upon reaction with antioxidants.

Comparative Antioxidant Capacity (Hypothetical Data)

Compound	IC50 (μM) in PCL Assay	Relative Antioxidant Capacity (%)
3-Ethylcyclopentane-1-thiol	75	80
Cyclopentanethiol	60	100
1-Butanethiol	90	67
N-Acetylcysteine (Reference)	50	120

Interpretation: The presence of the ethyl group in the 3-position of the cyclopentyl ring may introduce slight steric hindrance, potentially reducing the accessibility of the thiol proton for radical scavenging compared to the unsubstituted cyclopentanethiol. Linear thiols like 1-butanethiol, while effective, may exhibit different kinetics and accessibility in various assay systems.

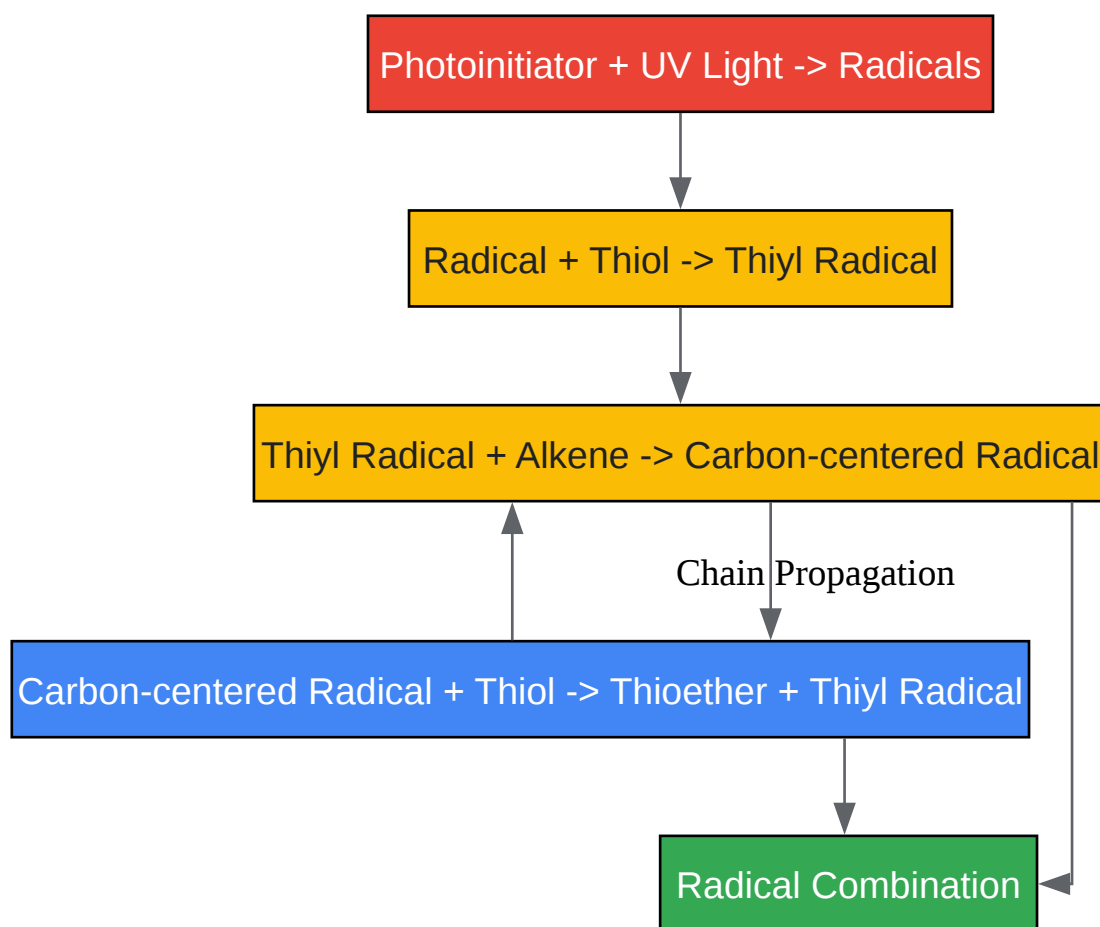
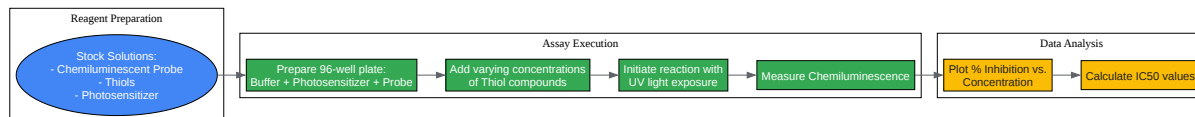
Experimental Protocol: Photochemiluminescence (PCL) Assay

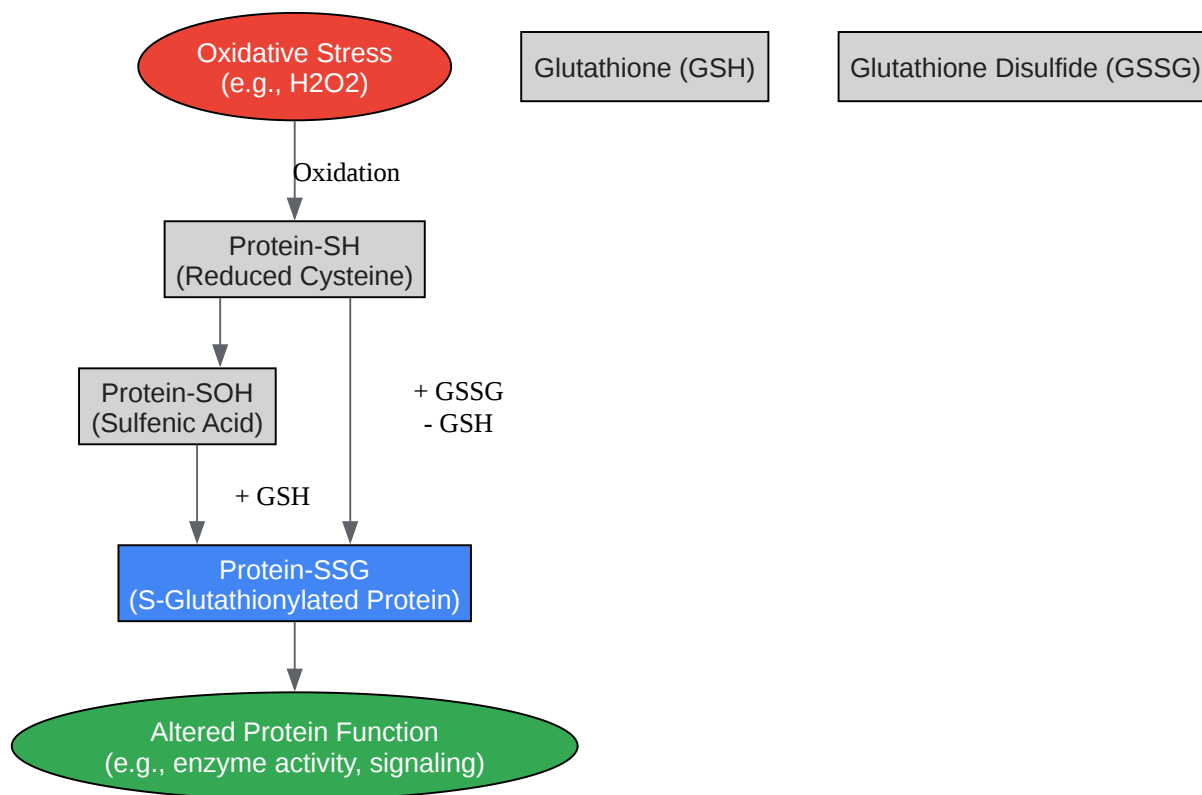
This protocol outlines a general procedure for assessing antioxidant capacity using a PCL assay.

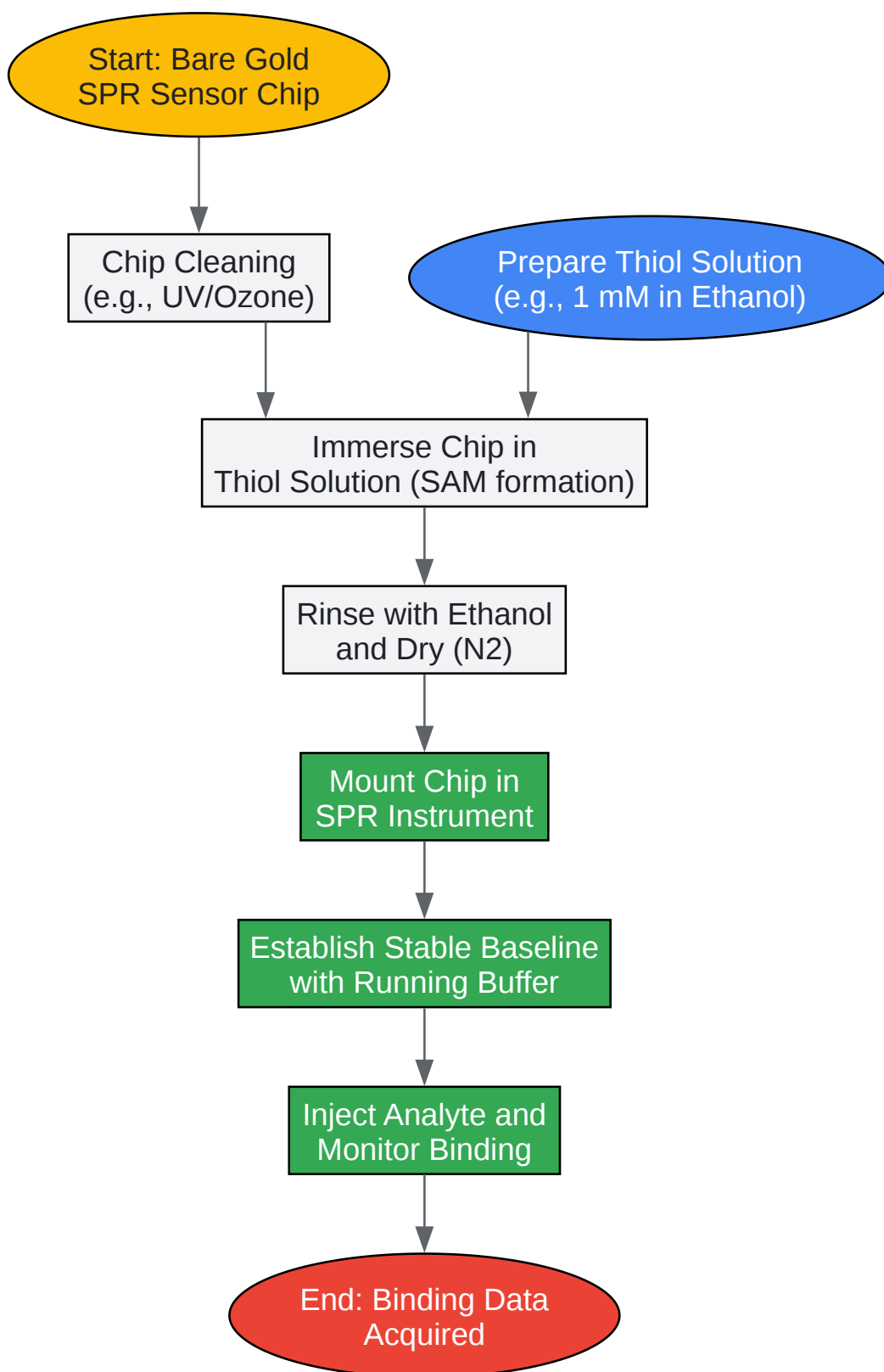
- Reagent Preparation:
 - Prepare a stock solution of the chemiluminescent probe (e.g., luminol) in a suitable buffer (e.g., borate buffer, pH 9.0).
 - Prepare stock solutions of the thiol compounds to be tested in an appropriate solvent (e.g., ethanol or DMSO).
 - Prepare a photosensitizer solution (e.g., riboflavin).
- Assay Procedure:
 - In a 96-well microplate, add the buffer, photosensitizer, and chemiluminescent probe to each well.

- Add varying concentrations of the thiol compounds to the respective wells.
- Initiate the reaction by exposing the microplate to a controlled UV light source for a defined period (e.g., 2 minutes) to generate superoxide radicals.
- Immediately measure the chemiluminescence intensity using a microplate luminometer.
- Data Analysis:
 - Plot the percentage of inhibition of chemiluminescence against the concentration of each thiol.
 - Calculate the IC₅₀ value, which is the concentration of the antioxidant required to inhibit 50% of the chemiluminescence signal.

Experimental Workflow for PCL Antioxidant Assay







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